

Long-Term Field Performance of Disodium Octaborate Tetrahydrate: A Comparative Guide

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Compound of Interest

Compound Name: *Disodium octaborate tetrahydrate*

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Disodium octaborate tetrahydrate (DOT), a borate-based wood preservative, has been the subject of numerous field studies to determine its long-term effectiveness against wood-destroying organisms. This guide provides a comparative analysis of DOT's performance, drawing on available experimental data from long-term field trials. The focus is on its efficacy against both termites and decay fungi in various exposure conditions, with a comparison to other common wood preservatives.

Performance Against Subterranean Termites in Protected Above-Ground Applications

Long-term field studies, particularly in high-termite-hazard regions like Hawaii and Japan, have demonstrated the effectiveness of DOT in protecting wood from subterranean termites in above-ground applications shielded from direct rainfall. These studies often simulate building components such as sill plates.

A comprehensive study in Hawaii and Japan evaluated DOT-treated hem-fir against the aggressive Formosan subterranean termite.^{[1][2]} The results over eight to ten years showed that DOT treatments provided significant long-term protection.^{[1][2]}

Table 1: Termite Damage Ratings of Various Wood Preservatives in a Protected Above-Ground Field Test in Hawaii (8 Years)

Treatment	Mean Visual Damage Rating (AWPA Scale: 10 = Sound, 0 = Failure)
Disodium Octaborate Tetrahydrate (DOT) - 2% BAE, Shell Treatment	8.2
Disodium Octaborate Tetrahydrate (DOT) - 2% BAE, Through Treatment	9.5
Disodium Octaborate Tetrahydrate (DOT) - 3% BAE, Through Treatment	9.7
Chromated Copper Arsenate (CCA)	9.8
Ammoniacal Copper Zinc Arsenate (ACZA)	10.0
Untreated Control	Failed within the study period

BAE: Boric Acid Equivalent

As the data indicates, through-treatments with DOT at both 2% and 3% BAE performed comparably to the industry standard, CCA.^[1] The shell treatment, while still effective, showed a slightly lower performance rating.

Performance Against Decay Fungi: The Challenge of Leaching

A critical factor influencing the long-term effectiveness of DOT, particularly against decay fungi, is its high water solubility.^{[3][4]} In applications where the treated wood is exposed to moisture, such as in-ground contact or fully exposed outdoor environments, the borate preservative can leach from the wood over time, potentially reducing its protective capabilities.

Data on the long-term performance of DOT against decay fungi in high-leaching environments is less extensive than for termite resistance in protected settings. However, some studies provide insights. A field test in Japan, even in a protected sill plate simulation, noted the potential for condensation to create a leaching hazard over the long term.^[5] Despite this, after 10 years of exposure, all DOT-treated samples remained free from decay, while untreated controls showed significant decay.^[2]

For more severe, in-ground contact exposures, the American Wood Protection Association (AWPA) Standard E7 is the benchmark for testing. While specific long-term AWPA E7 data for DOT against decay fungi is not readily available in the reviewed literature, it is widely acknowledged that without modifications to reduce leaching, borates are not recommended for ground-contact applications.^[6] Research has focused on developing methods to "fix" boron in the wood to enhance its permanence.^[7]

In a study comparing various wood extractives to commercial preservatives, DOT was used as a positive control in an AWPA E26 ground-proximity test (above-ground, protected). In this less severe environment, DOT-treated blocks showed only slight termite and decay attack after one year at a test site in Pakistan, while no attack was observed at a site in Mississippi.^{[8][9]} This highlights its efficacy in situations with limited moisture exposure.

Experimental Protocols

The field studies cited in this guide adhere to established methodologies for evaluating wood preservatives. Key experimental protocols include:

Protected Above-Ground Termite Test (Sill Plate Simulation)[1][2]

- **Test Specimens:** Typically, commercially relevant lumber species (e.g., hem-fir) are used to create simulated sill plates.
- **Treatment:** Wood samples are pressure-treated with various concentrations of DOT and other preservatives to achieve target retention levels (e.g., 2% and 3% BAE for DOT). Both "shell" (penetration to a limited depth) and "through" (complete penetration) treatments may be evaluated.
- **Exposure:** The treated wood samples are placed on concrete blocks, elevated from the ground, to simulate a sill plate on a foundation. The setup is covered to protect the samples from direct rain but is open to termite activity from the ground. Untreated "feeder stakes" are often used to attract termites to the test assembly.
- **Evaluation:** Samples are inspected annually for signs of termite attack and decay. A standardized rating scale, such as the AWPA 10-point scale, is used to quantify the extent of

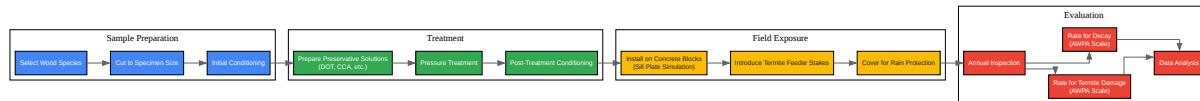
damage.

AWPA E7: Standard Field Test for Evaluation of Wood Preservatives in Ground Contact[9]

- **Test Specimens:** Wooden stakes of a specified dimension are prepared from a susceptible wood species.
- **Treatment:** Stakes are treated with a range of preservative concentrations.
- **Exposure:** The treated stakes are driven into the ground in a designated test plot, with a portion of the stake remaining above ground. The test sites are chosen for their high decay and/or termite hazard.
- **Evaluation:** Stakes are periodically removed and inspected for both decay and termite attack, using a standardized rating system.

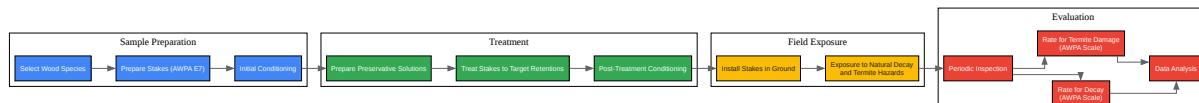
Visualizing Experimental Workflows

The following diagrams illustrate the typical workflows for evaluating wood preservatives in field studies.



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Above-Ground Termite Field Test Workflow



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Ground-Contact Field Test (AWPA E7) Workflow

Conclusions

Field studies have consistently demonstrated that **disodium octaborate tetrahydrate** is a highly effective and long-lasting preservative against subterranean termites when used in protected, above-ground applications. Its performance in these conditions is comparable to that of other widely used preservatives like CCA.

The primary limitation of DOT is its susceptibility to leaching in the presence of liquid water. This makes its long-term efficacy against decay fungi in ground-contact or exposed exterior applications a significant concern. While DOT can provide protection in moderately damp conditions, its use in high-moisture environments where leaching is likely may require additional protective measures, such as water-repellent coatings or formulation with other components to reduce boron mobility. For researchers and professionals in wood preservation, the selection of DOT should be guided by the intended end-use and the anticipated level of moisture exposure. Further long-term field data from standardized ground-contact tests would be beneficial for a more complete understanding of its performance envelope.

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